

# Essential Safety and Operational Guide for Handling Z-Glu-OBzI

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Glu-OBzI

Cat. No.: B554399

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Z-Glu-OBzI** (N-Carbobenzyloxy-L-glutamic acid  $\alpha$ -benzyl ester). The following procedures and data are intended to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

## Quantitative Data Summary

The following table summarizes the available physical and chemical properties of **Z-Glu-OBzI**. It is important to note that specific quantitative safety data, such as occupational exposure limits (OELs), are not readily available in standard safety data sheets.

Property	Value	Source
Chemical Formula	$C_{20}H_{21}NO_6$	<a href="#">[1]</a>
Molecular Weight	371.4 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White solid/powder	<a href="#">[3]</a>
Melting Point	162 - 167 °C	<a href="#">[4]</a>
Storage Temperature	2-8°C	<a href="#">[5]</a>
Solubility	No data available	<a href="#">[6]</a>
Flash Point	No data available	<a href="#">[6]</a>

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Z-Glu-OBzl** to minimize exposure risk. The recommended PPE includes:

- Eye Protection: Wear chemical safety goggles or glasses.[\[6\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory. While specific breakthrough times for **Z-Glu-OBzl** are not available, nitrile or neoprene gloves are generally recommended for handling solid chemicals.[\[6\]](#)[\[7\]](#) Regularly inspect gloves for any signs of degradation or puncture.
- Skin and Body Protection: A standard laboratory coat should be worn.[\[6\]](#) For large quantities or when generating dust, consider additional protection such as coveralls.
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved N95 (US) or equivalent respirator should be used.[\[5\]](#)

## Experimental Protocols: Safe Handling and Disposal

### Handling:

- Engineering Controls: Handle **Z-Glu-OBzl** in a well-ventilated area.[\[6\]](#) The use of a chemical fume hood is recommended, especially when working with powders or generating dust.
- Avoiding Ignition Sources: Keep the compound away from heat, sparks, and open flames as a precautionary measure.[\[6\]](#)
- Preventing Dust Formation: Handle the solid material carefully to avoid generating dust.[\[6\]](#)  
Do not breathe dust.[\[8\]](#)
- Personal Hygiene: Wash hands thoroughly after handling the compound and before eating, drinking, or smoking.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)

- Recommended storage temperature is between 2-8°C.[5]

#### Spill Management:

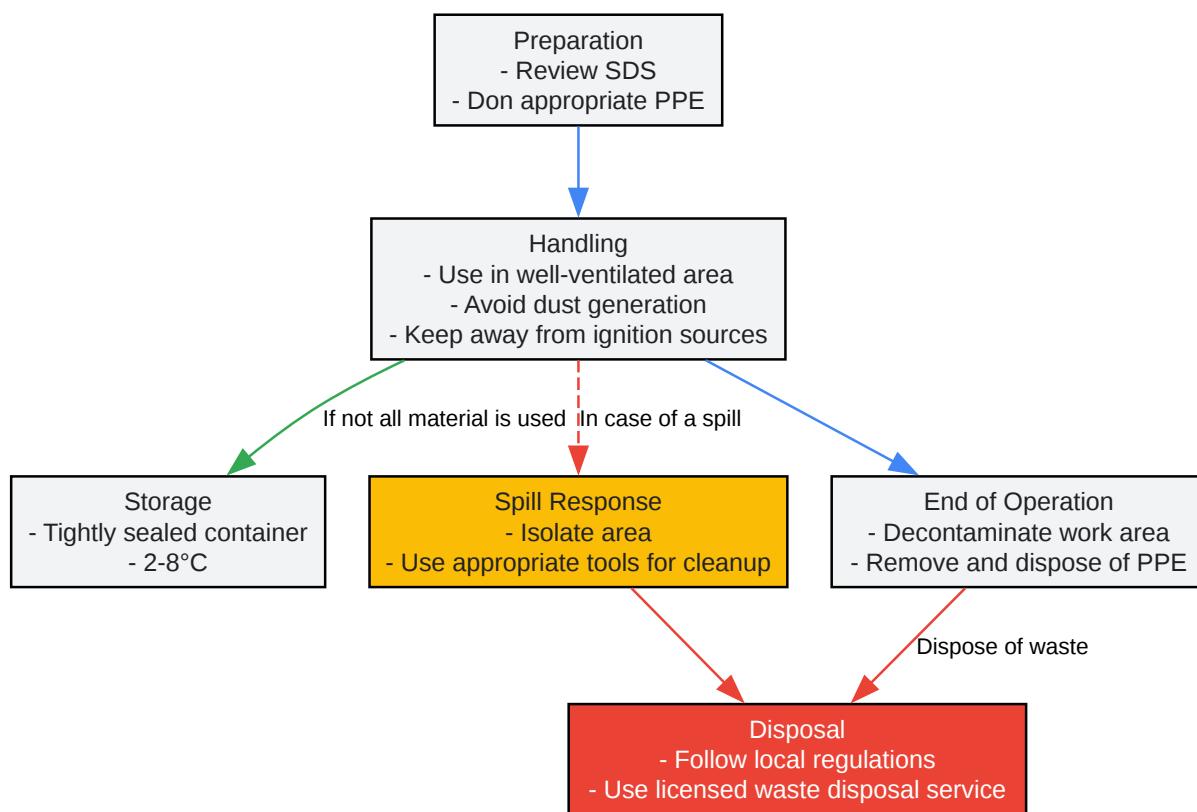
- Small Spills: Carefully sweep or scoop up the spilled solid material and place it into a suitable, labeled container for disposal.[6]
- Large Spills: Use a shovel to collect the material and place it into a convenient, labeled waste disposal container.[6] Avoid generating dust during cleanup.

#### Disposal:

- Dispose of waste material in accordance with federal, state, and local environmental control regulations.[6] Contact a licensed professional waste disposal service to dispose of this material.

## Logical Workflow for Safe Handling of Z-Glu-OBzl

The following diagram illustrates the key steps for the safe handling of **Z-Glu-OBzl**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Z-Glu-OBzl**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)